

Proper Disposal of 4'-Fluoro-2'-hydroxyacetophenone: A Safety and Operational Guide

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Compound of Interest

Compound Name: **4'-Fluoro-2'-hydroxyacetophenone**

Cat. No.: **B074785**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **4'-Fluoro-2'-hydroxyacetophenone** (CAS No: 1481-27-2).

I. Immediate Safety Considerations

4'-Fluoro-2'-hydroxyacetophenone is classified with the following hazards:

- Causes skin irritation (H315)[[1](#)][[2](#)]
- Causes serious eye irritation (H319)[[1](#)][[2](#)]
- May cause respiratory irritation (H335)[[1](#)][[2](#)]

Before handling, ensure that personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is worn.[[3](#)][[4](#)][[5](#)] All handling of this substance should ideally be conducted within a fume hood to prevent inhalation of any dust or aerosols.[[1](#)][[6](#)]

II. Spill and Contamination Management

In the event of a spill, do not allow the product to enter drains.[[1](#)][[3](#)] For solid spills, sweep up the material and place it into a suitable, closed, and labeled container for disposal.[[1](#)][[4](#)][[5](#)]

Avoid creating dust during this process.^[1] For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, diatomite) and collect it into a designated hazardous waste container.^{[6][7]}

III. Disposal Protocol

The primary and mandated method for the disposal of **4'-Fluoro-2'-hydroxyacetophenone** is through a licensed professional waste disposal service.^{[1][3][4]} Do not dispose of this chemical in regular trash or pour it down the sink.^[8]

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Carefully collect the unused **4'-Fluoro-2'-hydroxyacetophenone** and any contaminated materials (e.g., filter paper, gloves, absorbent pads) into a designated, sealed, and clearly labeled hazardous waste container.^[8]
 - Ensure the container is appropriate for chemical waste and is kept closed.^{[1][5]}
- Labeling:
 - Clearly label the hazardous waste container with the full chemical name: "**4'-Fluoro-2'-hydroxyacetophenone**" and the associated hazards (e.g., "Irritant").
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^{[1][4][5]}
 - Follow all institutional and local regulations for the storage of hazardous chemical waste.
- Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.^{[1][8]}

- One recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#) [\[9\]](#) This should only be performed by a licensed and equipped facility.

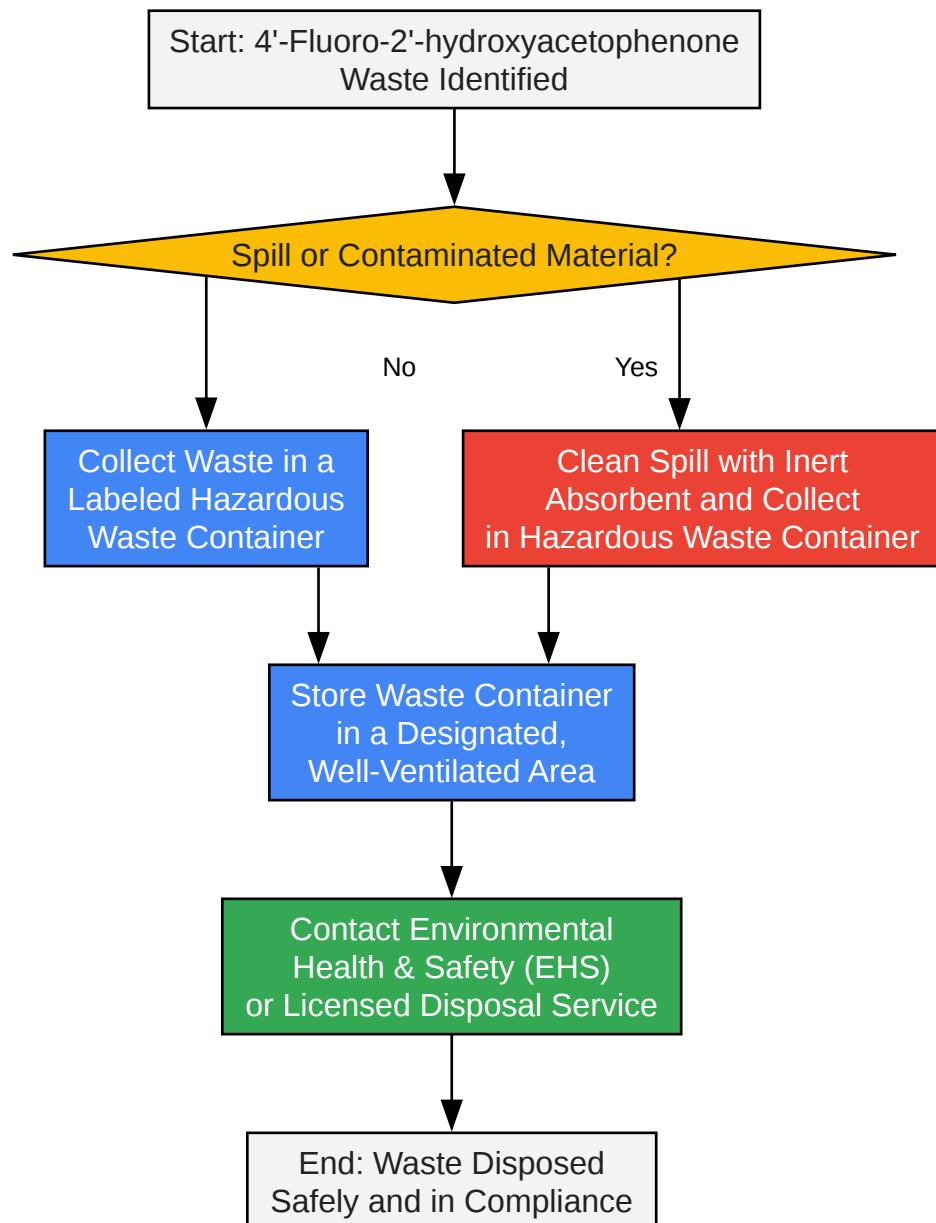
IV. Quantitative Data Summary

There is no specific quantitative data, such as concentration limits for different disposal methods, available in the provided safety data sheets. The standard procedure is to treat any amount of **4'-Fluoro-2'-hydroxyacetophenone** as hazardous waste requiring professional disposal.

Parameter	Value
CAS Number	1481-27-2 [1]
Molecular Formula	C8H7FO2 [1]
Molecular Weight	154.14 g/mol [1]
Melting Point	31-35 °C [1]
Flash Point	99 °C (closed cup) [1]

V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4'-Fluoro-2'-hydroxyacetophenone**.

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Caption: Disposal workflow for **4'-Fluoro-2'-hydroxyacetophenone**.

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